

Application Notes and Protocols: 2,2,3-Trichlorobutane in Organic Synthesis

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Compound of Interest

Compound Name: 2,2,3-Trichlorobutane

Cat. No.: B078562

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Disclaimer: **2,2,3-Trichlorobutane** is not a commonly used solvent in organic synthesis, and as such, documented applications are scarce. The following notes are based on the known physicochemical properties of the compound and analogies to other chlorinated solvents. The experimental protocol provided is a representative example of a reaction type where **2,2,3-trichlorobutane** could potentially be employed and should be considered a theoretical application.

Introduction

2,2,3-Trichlorobutane is a chlorinated alkane whose potential as a solvent in organic synthesis is not well-documented. However, by examining its physical and chemical properties, we can infer its suitability for certain applications, particularly as a substitute for other chlorinated solvents like carbon tetrachloride or chloroform, especially in reactions requiring an inert medium. This document provides an overview of its known properties, potential applications, and a representative experimental protocol.

Physicochemical Properties

The properties of **2,2,3-trichlorobutane** suggest it is a relatively non-polar solvent with a moderately high boiling point, which could be advantageous for reactions requiring elevated temperatures. A summary of its key properties is presented below.

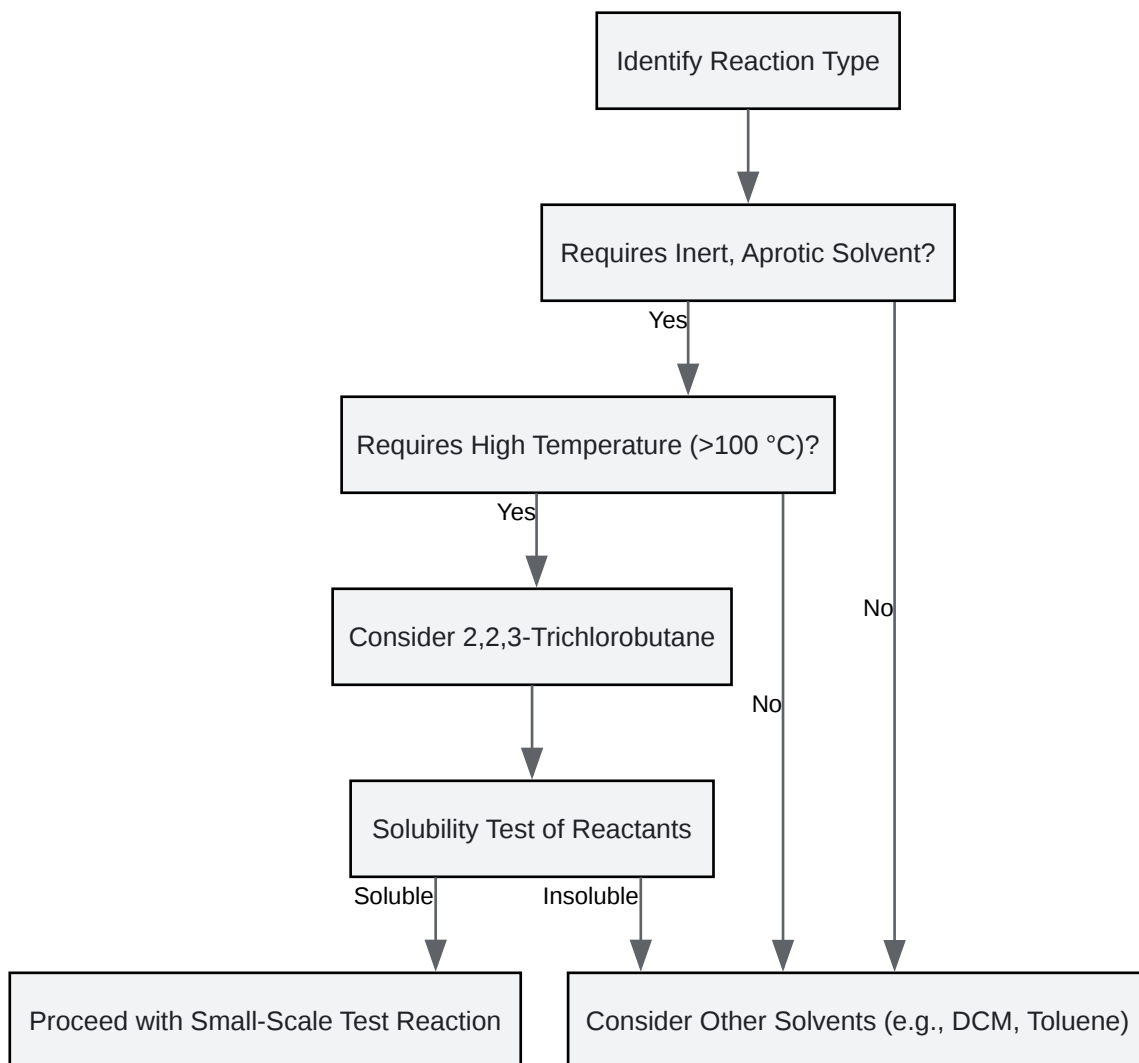
Property	Value	Source
Molecular Formula	C ₄ H ₇ Cl ₃	[1][2]
Molecular Weight	161.45 g/mol	[1]
Boiling Point	142-143 °C	[3][4][5]
Density	1.253 g/cm ³ (Predicted)	[3]
Flash Point	58.2 ± 14.0 °C (Predicted)	[3]
Melting Point	-6 °C (Estimate)	[3]
Vapor Pressure	6.5 ± 0.2 mmHg at 25°C (Predicted)	[3]
Refractive Index	1.455 (Predicted)	[3]
CAS Number	10403-60-8	[2]

Potential Applications in Organic Synthesis

Based on its chlorinated alkane structure, **2,2,3-trichlorobutane** is expected to be a relatively inert solvent. Its primary utility would likely be in reactions where the solvent is not intended to participate in the reaction mechanism.

- **Free-Radical Reactions:** Chlorinated solvents are often used in free-radical reactions, such as halogenations, because they are generally unreactive towards radical intermediates.[6][7] The inert nature of **2,2,3-trichlorobutane** would make it a suitable medium for such transformations, particularly those initiated by light (hv) or chemical initiators like AIBN.
- **Reactions Requiring Anhydrous, Aprotic Conditions:** As an aprotic solvent, **2,2,3-trichlorobutane** could be used in reactions sensitive to moisture and acidic protons. However, its polarity is likely low, limiting its ability to dissolve polar reagents.
- **High-Temperature Applications:** With a boiling point of approximately 142-143 °C, it could be employed in reactions that require temperatures exceeding the boiling points of more common chlorinated solvents like dichloromethane (40 °C) and chloroform (61 °C).

The logical workflow for considering **2,2,3-trichlorobutane** as a solvent is outlined below.



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Caption: Logical workflow for considering **2,2,3-trichlorobutane** as a solvent.

Safety and Handling

Detailed toxicological data for **2,2,3-trichlorobutane** is not readily available. However, as with all chlorinated hydrocarbons, it should be handled with caution in a well-ventilated fume hood.

[8] Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

General Precautions for Chlorinated Solvents:

- Inhalation: Avoid breathing vapors. High concentrations can have narcotic effects.
- Skin Contact: Avoid contact with skin, as it may cause irritation or dermatitis.
- Ingestion: Do not ingest.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and active metals.^[9]

Representative Experimental Protocol: Free-Radical Bromination of Cumene

This protocol describes a hypothetical free-radical bromination of cumene to form 2-bromo-2-phenylpropane, using **2,2,3-trichlorobutane** as the solvent. This reaction is typically performed in an inert solvent like carbon tetrachloride; **2,2,3-trichlorobutane** is proposed here as a potential alternative.

Materials:

- Cumene
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN)
- **2,2,3-Trichlorobutane** (anhydrous)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Magnetic stirrer and stir bar
- Heating mantle with temperature controller

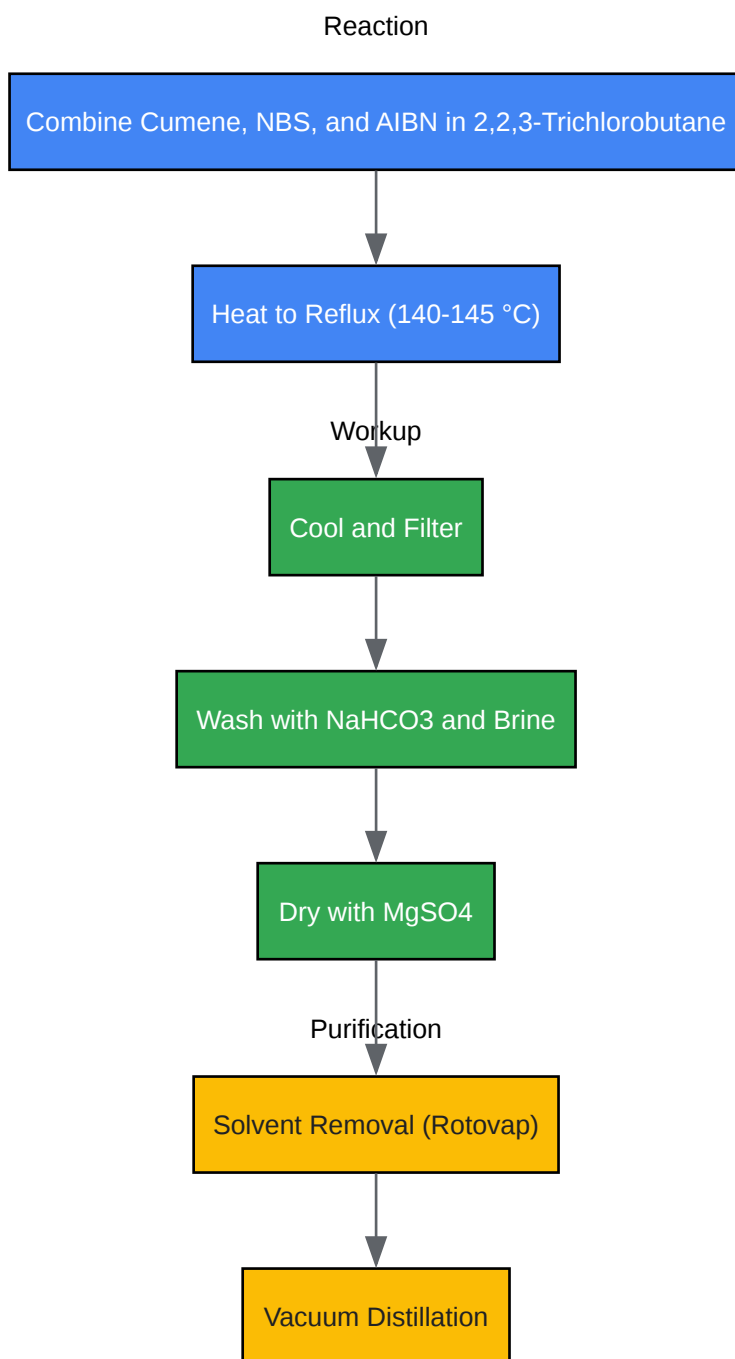
- Reflux condenser
- Separatory funnel

Procedure:

- **Reaction Setup:** To a dry 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add cumene (10 mmol, 1.20 g) and N-bromosuccinimide (11 mmol, 1.96 g).
- **Solvent Addition:** Add 40 mL of anhydrous **2,2,3-trichlorobutane** to the flask.
- **Initiator Addition:** Add a catalytic amount of AIBN (0.5 mmol, 0.082 g).
- **Reaction:** Heat the mixture to reflux (approximately 140-145 °C) with vigorous stirring. The reaction progress can be monitored by observing the consumption of the dense NBS and the appearance of the less dense succinimide. The reaction is typically complete within 1-2 hours.
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Filter the mixture to remove the succinimide byproduct.
 - Transfer the filtrate to a separatory funnel and wash with saturated sodium bicarbonate solution (2 x 20 mL) to remove any remaining acidic byproducts.
 - Wash with brine (1 x 20 mL).
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent.
- **Purification:**
 - Remove the **2,2,3-trichlorobutane** solvent using a rotary evaporator.

- The crude product can be purified by vacuum distillation to yield 2-bromo-2-phenylpropane.

The workflow for this experimental protocol is illustrated in the diagram below.



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Caption: Experimental workflow for the free-radical bromination of cumene.

Conclusion

While **2,2,3-trichlorobutane** is not a standard solvent in the organic synthesis laboratory, its physicochemical properties suggest potential utility in specific applications, particularly high-temperature, inert-atmosphere reactions like free-radical halogenations. Further research into its solvency power for a range of organic compounds and its toxicological profile is necessary before it can be widely adopted. The provided protocol serves as a starting point for exploring its use in a relevant chemical transformation. Researchers should always perform a thorough risk assessment before using any new chemical in the laboratory.

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References

- 1. Chlorination: Free Radical Mechanism, Chlorination of Alkanes, Alkenes, Benzene, Toluene, Benzoic Acid, HVZ Reaction, Practice Problems & FAQs in Chemistry: Definition, Types and Importance | AESL [aakash.ac.in]
- 2. Page loading... [wap.guidechem.com]
- 3. researchgate.net [researchgate.net]
- 4. US2323227A - Preparation of 2,2,3-trichlorobutane - Google Patents [patents.google.com]
- 5. 2,2,3-trichlorobutane [stenutz.eu]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. Free-radical halogenation - Wikipedia [en.wikipedia.org]
- 8. 1,2,3-TRICHLOROPROPANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. 1,1,1-TRICHLOROETHANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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